

Avotaciclib data movement minimization

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Compound Focus: Avotaciclib

CAS No.: 1983983-41-0

Cat. No.: S3612582

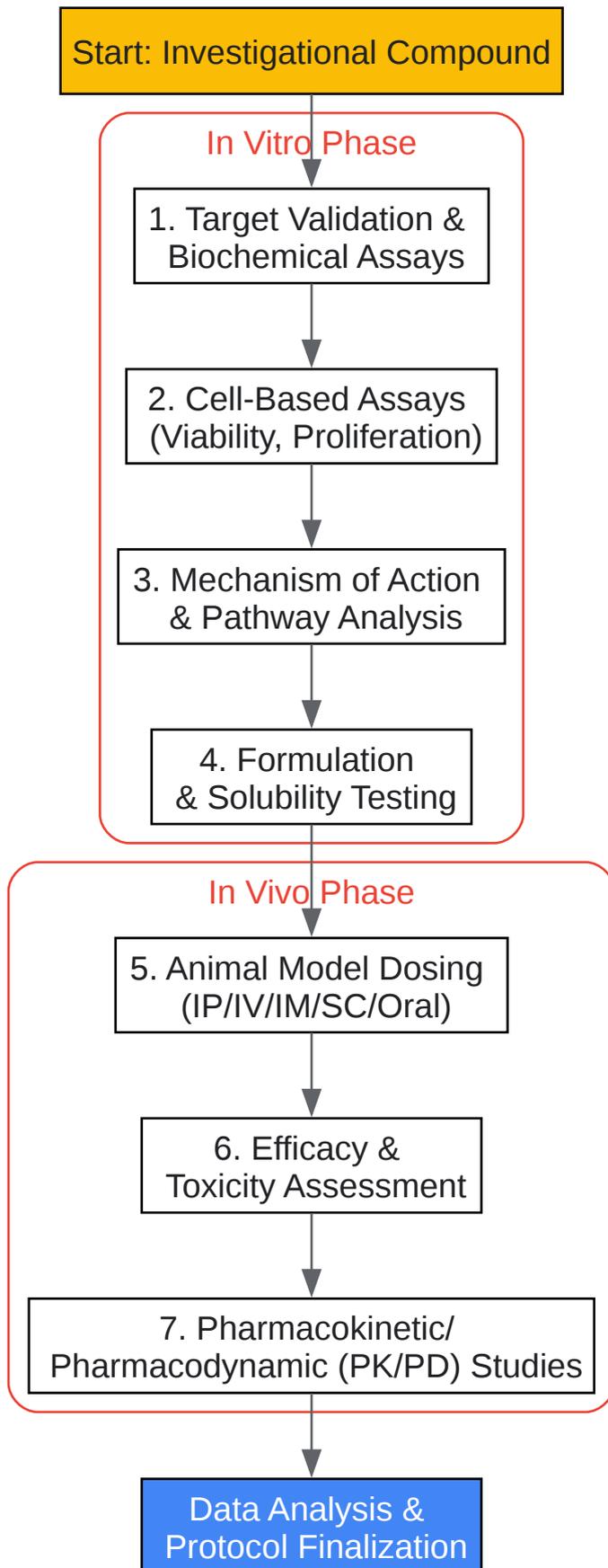
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Avotaciclib (BEY1107) Data Summary

Attribute	Details
Generic Name	Avotaciclib (as sulfate or trihydrochloride salt) [1]
Modality	Small Molecule [1]
Status	Investigational (Clinical trials: NCT03579836) [1]
Primary Target	Cyclin-dependent kinase 1 (CDK1) inhibitor [1] [2]
Chemical Formula	$C_{13}H_{11}N_7O$ [1]
Molecular Weight	281.279 g/mol (base); 379.35 g/mol (sulfate) [1] [2]
CAS Number	1983983-41-0 (base); 1983984-04-8 (sulfate) [1] [2]
Solubility	May dissolve in DMSO; other solvents include H ₂ O, Ethanol, DMF [2]
Handling & Storage	Solid form; store powder at -20°C (3 years) or 4°C (2 years) [2]

Suggested Experimental Pathways & Workflows

Since specific protocols for **Avotacilib** are not publicly available, the diagram below outlines a general workflow for establishing *in vitro* and *in vivo* assays for an investigational drug. You can adapt this framework for **Avotacilib**.



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Troubleshooting Common Scenarios

For the common issues you might encounter, here are some potential solutions based on general laboratory practice.

- **Problem: Low solubility of Avotaciclilb in aqueous solutions**
 - **Solution:** The provided solubility data suggests first trying a DMSO stock solution [2]. The search results list several injection formulations you can test on a small scale, such as a mixture of DMSO:PEG300:Tween 80:Saline or suspending in 0.5% carboxymethylcellulose sodium for oral administration in animal studies [2].
- **Problem: Inconsistent results in cell-based assays**
 - **Solution:** As a CDK1 inhibitor, **Avotaciclilb**'s effect is highly dependent on the cell cycle [1]. Ensure consistent cell culture conditions, including seeding density, serum concentration, and timing of drug addition relative to cell confluence. Confirm the activity of each new stock solution with a positive control assay.
- **Problem: Lack of published positive control data or protocols**
 - **Solution:** Consult the official clinical trial record (NCT03579836) for general study design information [1]. For specific experimental conditions, it is highly recommended to contact the manufacturer or the principal investigators listed on the clinical trial record directly.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Avotaciclilb [go.drugbank.com]
2. sulfate 1983984-04-8_CDK_Cell Cycle_Avotaciclilb ... Signaling [peptidedb.com]

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